

kobe2602 research use only handling

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Compound Focus: kobe2602

Cat. No.: S548386

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Compound Overview and Handling

Kobe2602 (CAS 454453-49-7) is a cell-permeable small molecule that directly inhibits Ras-GTP by binding to its surface pockets, blocking interactions with effector proteins like c-Raf-1. This makes it a valuable tool for studying Ras-driven cancers [1] [2].

Key Specifications

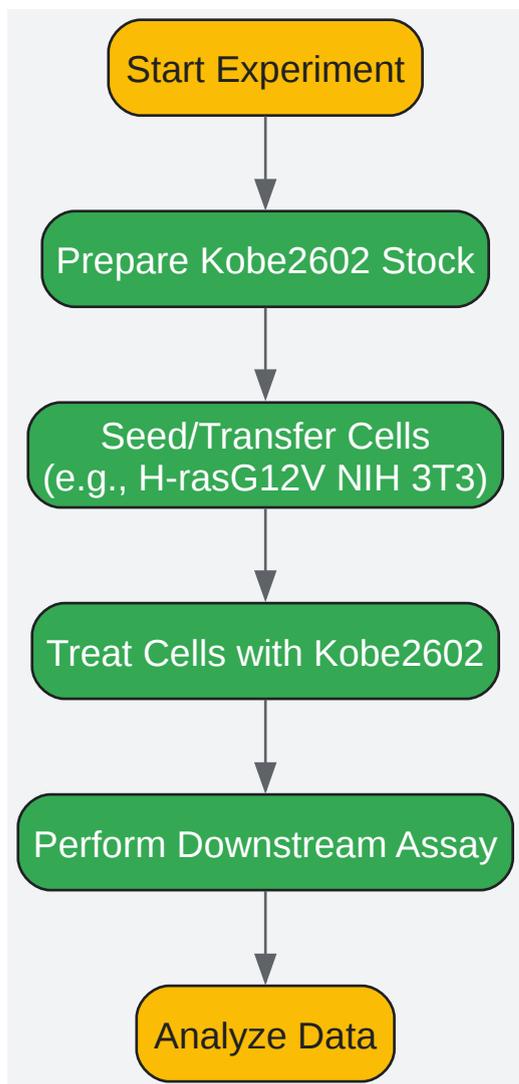
Property	Specification
Chemical Name	2-[2,6-Dinitro-4-(trifluoromethyl)phenyl]-N-(4-fluorophenyl)hydrazinecarbothioamide [3]
Molecular Formula	C ₁₄ H ₉ F ₄ N ₅ O ₄ S [3] [4]
Molecular Weight	419.31 g/mol [3] [4]
Purity	≥98% [3] [4]
Physical Form	Light yellow solid [3]
Solubility	15 mg/mL in DMSO [3]
Storage	-20°C [3] [4]

Property	Specification
Shipping	Ambient temperature [3]

Safety Information **Kobe2602** is classified as a dangerous good. Its hazard statements include **H315** (Causes skin irritation), **H319** (Causes serious eye irritation), and **H335** (May cause respiratory irritation) [4]. Researchers should handle the compound with appropriate personal protective equipment (PPE) and refer to the product's Safety Data Sheet (SDS) before use.

Experimental Application & Protocols

Kobe2602 is used to inhibit Ras signaling in various cell-based and biochemical assays. Here is a summarized experimental workflow:



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Detailed Protocols for Key Experiments

1. Inhibition of Ras-Raf Interaction in Cells This protocol assesses **Kobe2602**'s ability to disrupt the Ras-Raf complex within a cellular environment [1].

- **Cell Line:** NIH 3T3 cells expressing oncogenic H-RasG12V.
- **Treatment:** Culture cells and treat with **Kobe2602**. Effective concentrations cited in literature are **2 μ M and 20 μ M**, showing a dose-dependent effect [1].
- **Analysis:** After treatment, perform immunoprecipitation using an anti-H-Ras antibody. Detect associated c-Raf-1 protein via Western blotting. A successful inhibition will show a reduction in co-precipitated c-Raf-1.

2. Inhibition of Anchorage-Independent Growth (Soft Agar Assay) This assay tests the compound's efficacy in reversing the transformed phenotype of cancer cells [1].

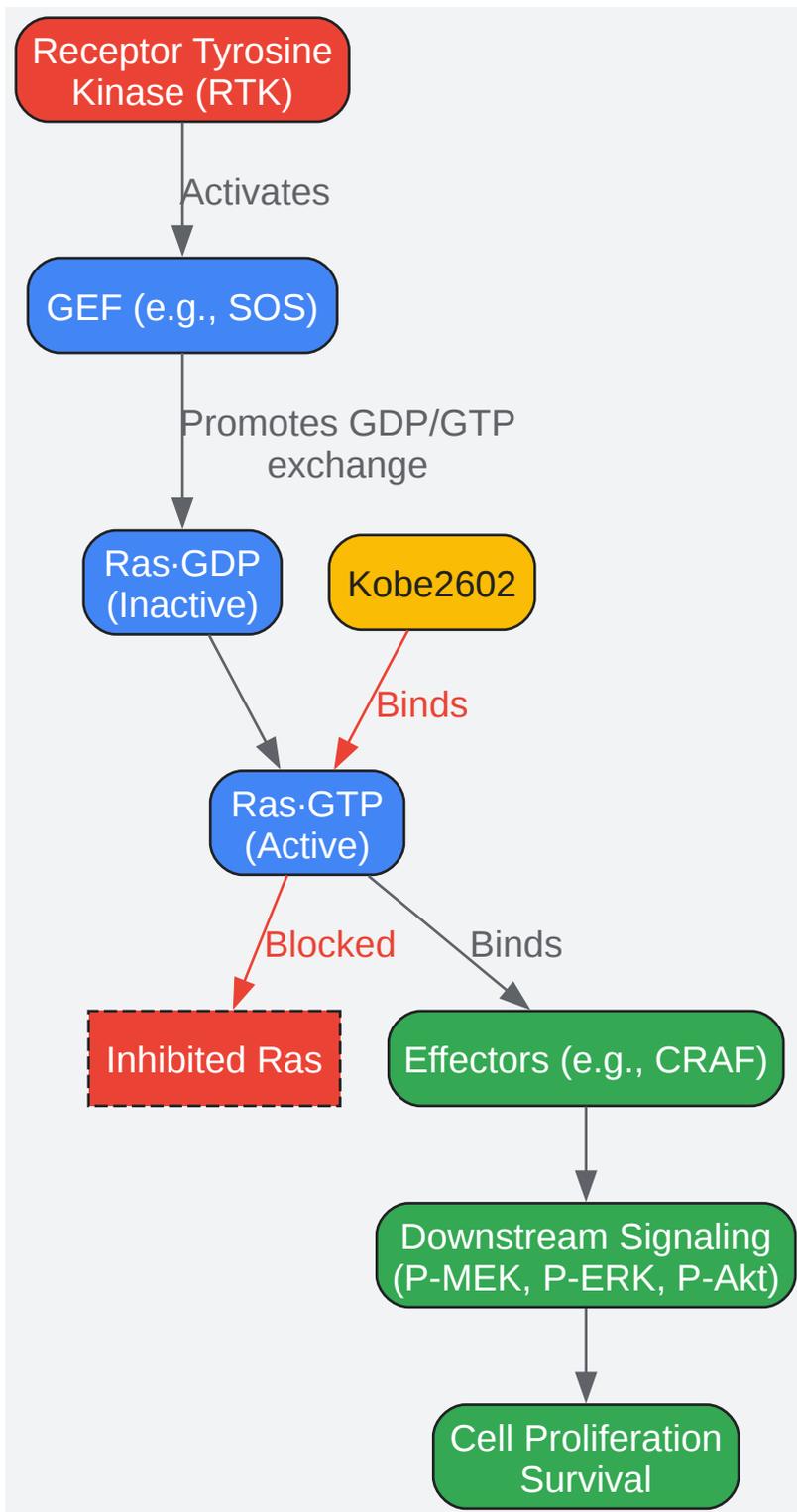
- **Cell Line:** H-rasG12V-transformed NIH 3T3 cells.
- **Treatment:** Embed cells in soft agar culture medium containing a titration of **Kobe2602**. The reported **IC50 is approximately 1.4 μ M** [1].
- **Analysis:** Incubate cells for 1-3 weeks. Count the number of colonies formed. Efficacy is calculated as the concentration that reduces colony formation by 50% (IC50).

3. Analysis of Downstream Signaling Pathways This protocol measures the effect of **Kobe2602** on key Ras effector pathways [1].

- **Cell Line:** NIH 3T3 cells transiently expressing H-RasG12V.
- **Treatment:** Treat cells with **20 μ M Kobe2602**.
- **Analysis:** Perform Western blotting on cell lysates using antibodies against:
 - Phospho-MEK and Phospho-ERK (for MAPK pathway)
 - Phospho-Akt (for PI3K pathway)
 - Active RalA (RalA-GTP) (for RalGDS pathway) Effective inhibition is indicated by reduced levels of these active, phosphorylated proteins.

Mechanism of Action: Ras Signaling Pathway

The diagram below illustrates how **Kobe2602** interacts with the Ras signaling cascade. **Kobe2602** binds to a surface pocket on GTP-bound Ras, preventing it from interacting with its effectors [1] [2].



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Frequently Asked Questions

Q1: What is the recommended solvent for preparing a Kobe2602 stock solution? A1: DMSO is the recommended solvent. A stock solution can be prepared at 15 mg/mL (approximately 35.8 mM) [3]. This stock should be aliquoted and stored at -20°C to avoid freeze-thaw cycles.

Q2: Does Kobe2602 directly inhibit Raf kinase? A2: No. Evidence indicates that **Kobe2602** does not inhibit the kinase activity of c-Raf-1 in vitro. Its primary mechanism is to block the upstream interaction between active Ras and the Raf protein [1].

Q3: What are the main hazards associated with handling Kobe2602? A3: Based on its GHS classification, **Kobe2602** can cause skin and eye irritation and may cause respiratory irritation. Always consult the SDS, wear appropriate PPE (lab coat, gloves, safety glasses), and handle the compound in a well-ventilated area or fume hood [4].

Q4: Is Kobe2602 effective in vivo? A4: Yes, research indicates that **Kobe2602** exhibits antitumor activity in a xenograft model of human colon carcinoma (SW480 cells carrying K-rasG12V) when administered orally [1].

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